

Application Notes and Protocols for PHM-27 (human) ELISA Kit

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Compound of Interest

Compound Name: PHM-27 (human)

Cat. No.: B15619957

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These application notes provide a detailed protocol for the quantitative determination of human Peptide Histidine Methionine-27 (PHM-27) in biological samples using a sandwich Enzyme-Linked Immunosorbent Assay (ELISA) kit. PHM-27, also known as Peptide Histidine Methioninamide 27, is a peptide hormone that is structurally and functionally related to Vasoactive Intestinal Peptide (VIP) and is derived from the same precursor, prepro-VIP.

Assay Principle

This assay employs the quantitative sandwich enzyme immunoassay technique. A monoclonal antibody specific for human PHM-27 is pre-coated onto a microplate. Standards and samples are pipetted into the wells, and any PHM-27 present is bound by the immobilized antibody. After washing away any unbound substances, a biotin-conjugated antibody specific for human PHM-27 is added to the wells. Following a wash to remove any unbound biotin-conjugated antibody, an enzyme-linked avidin is added to the wells. Following a final wash, a substrate solution is added to the wells, and color develops in proportion to the amount of PHM-27 bound in the initial step. The color development is stopped, and the intensity of the color is measured.

Data Presentation

Kit Performance Characteristics

Parameter	Value
Assay Type	Sandwich ELISA
Reactivity	Human
Alternative Names	PHM27, Peptide histidine methioninamide 27
Detection Range	7.82 - 500 pg/mL
Sensitivity	2.54 pg/mL
Sample Types	Serum, plasma, tissue homogenates, cell lysates, cell culture supernates
Assay Length	3.5 hours

Standard Curve Example

The following is an example of a typical standard curve. The concentrations and corresponding optical density (O.D.) values are for reference only and should not be used to calculate results for other assays. A new standard curve must be generated for each set of samples assayed.

Concentration (pg/mL)	O.D.	Corrected O.D.
500.00	2.096	2.003
250.00	1.603	1.510
125.00	1.175	1.082
62.50	0.817	0.724
31.25	0.585	0.492
15.63	0.313	0.220
7.82	0.252	0.159
0.00	0.093	0.000

Precision

Assay Type	Intra-Assay Precision (CV%)	Inter-Assay Precision (CV%)
Human PHM-27 ELISA	< 8%	< 10%

Intra-assay precision was determined by testing three samples of known concentration twenty times on one plate. Inter-assay precision was determined by testing three samples of known concentration on three different plates.

Experimental Protocols

Reagent Preparation

- Bring all reagents to room temperature before use.
- Wash Buffer (1x): If the Wash Buffer Concentrate (20x) contains crystals, warm it to room temperature and mix gently until the crystals have completely dissolved. Dilute the Wash Buffer Concentrate (20x) with deionized or distilled water to prepare the Wash Buffer (1x).
- Standard: Reconstitute the lyophilized Standard with the provided Standard Diluent to create the stock solution. Allow the standard to sit for a minimum of 15 minutes with gentle agitation prior to making dilutions.
- Standard Curve Dilutions: Prepare a dilution series of the standard in the Standard Diluent. A typical 7-point standard curve may be prepared by performing 2-fold serial dilutions from the stock solution. The Standard Diluent serves as the zero standard (0 pg/mL).
- Biotin-conjugated Antibody (1x): Briefly centrifuge the Biotin-conjugated Antibody Concentrate before use. Dilute the concentrate with the provided antibody diluent to the working concentration.
- Enzyme-linked Avidin (1x): Briefly centrifuge the Enzyme-linked Avidin Concentrate before use. Dilute the concentrate with the provided avidin diluent to the working concentration.

Sample Preparation

- Cell Culture Supernates: Centrifuge cell culture media at 1000 x g for 10 minutes to remove debris. Assay immediately or aliquot and store samples at $\leq -20^{\circ}\text{C}$.

- Serum: Use a serum separator tube (SST) and allow samples to clot for 30 minutes at room temperature before centrifugation for 15 minutes at 1000 x g. Remove serum and assay immediately or aliquot and store samples at $\leq -20^{\circ}\text{C}$.
- Plasma: Collect plasma using EDTA or heparin as an anticoagulant. Centrifuge for 15 minutes at 1000 x g within 30 minutes of collection. Assay immediately or aliquot and store samples at $\leq -20^{\circ}\text{C}$.
- Tissue Homogenates: Rinse tissues with ice-cold PBS to remove excess blood. Homogenize the tissue in a suitable buffer and centrifuge for 5 minutes at 10,000 x g. Collect the supernatant and assay immediately or aliquot and store at $\leq -20^{\circ}\text{C}$.

Assay Procedure

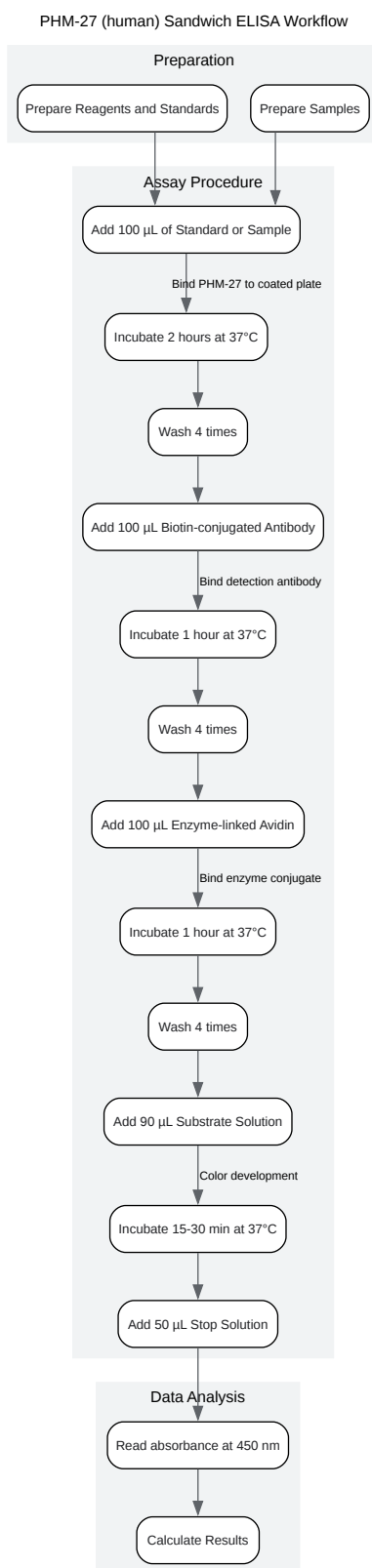
- Prepare all reagents, working standards, and samples as directed in the previous sections.
- Determine the number of wells to be used. Remove any unused wells from the plate frame, return them to the foil pouch containing the desiccant pack, and reseal.
- Add 100 μL of Standard or sample to each well. It is recommended that all standards and samples be run in duplicate.
- Cover the plate with the provided adhesive strip and incubate for 2 hours at 37°C .
- Aspirate each well and wash, repeating the process three times for a total of four washes. Wash by filling each well with Wash Buffer (1x) (approximately 400 μL) using a squirt bottle, multi-channel pipette, manifold dispenser, or autowasher. Complete removal of liquid at each step is essential for good performance. After the last wash, remove any remaining Wash Buffer by aspirating or decanting. Invert the plate and blot it against clean paper towels.
- Add 100 μL of the working dilution of Biotin-conjugated Antibody to each well.
- Cover the plate with a new adhesive strip and incubate for 1 hour at 37°C .
- Repeat the aspiration/wash as in step 5.
- Add 100 μL of the working dilution of Enzyme-linked Avidin to each well.

- Cover the plate with a new adhesive strip and incubate for 1 hour at 37°C.
- Repeat the aspiration/wash as in step 5.
- Add 90 µL of Substrate Solution to each well.
- Incubate for 15-30 minutes at 37°C. Protect from light. The incubation time should be determined by the rate of color development. The reaction should be stopped when the highest standard has developed a dark blue color.
- Add 50 µL of Stop Solution to each well. The color in the wells should change from blue to yellow.
- Determine the optical density of each well within 30 minutes, using a microplate reader set to 450 nm. If wavelength correction is available, set to 570 nm or 630 nm.

Calculation of Results

- Average the duplicate readings for each standard, control, and sample and subtract the average zero standard optical density.
- Create a standard curve by plotting the mean absorbance for each standard on the y-axis against the concentration on the x-axis and draw a best-fit curve through the points on the graph. A four-parameter logistic (4-PL) curve-fit is recommended.
- Determine the concentration of the samples by interpolating their O.D. values from the standard curve.
- If samples have been diluted, the concentration read from the standard curve must be multiplied by the dilution factor.

Mandatory Visualization



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Caption: Workflow of the **PHM-27 (human)** Sandwich ELISA.

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